

A Comparative Guide to Benzisoxazole Derivatives: From Synthetic Intermediates to Potent Therapeutics

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Compound of Interest

Compound Name: *Methyl 2-(1,2-benzisoxazol-3-yl)acetate*

Cat. No.: B1586394

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For researchers, medicinal chemists, and drug development professionals, the benzisoxazole scaffold represents a privileged structure, a foundational component in a multitude of biologically active compounds. This guide provides an in-depth, objective comparison of **Methyl 2-(1,2-benzisoxazol-3-yl)acetate** and its progression to the marketed anticonvulsant, Zonisamide, alongside other notable benzisoxazole derivatives that have demonstrated significant therapeutic potential across various disease areas. The comparisons herein are supported by experimental data to inform and guide future research and development endeavors.

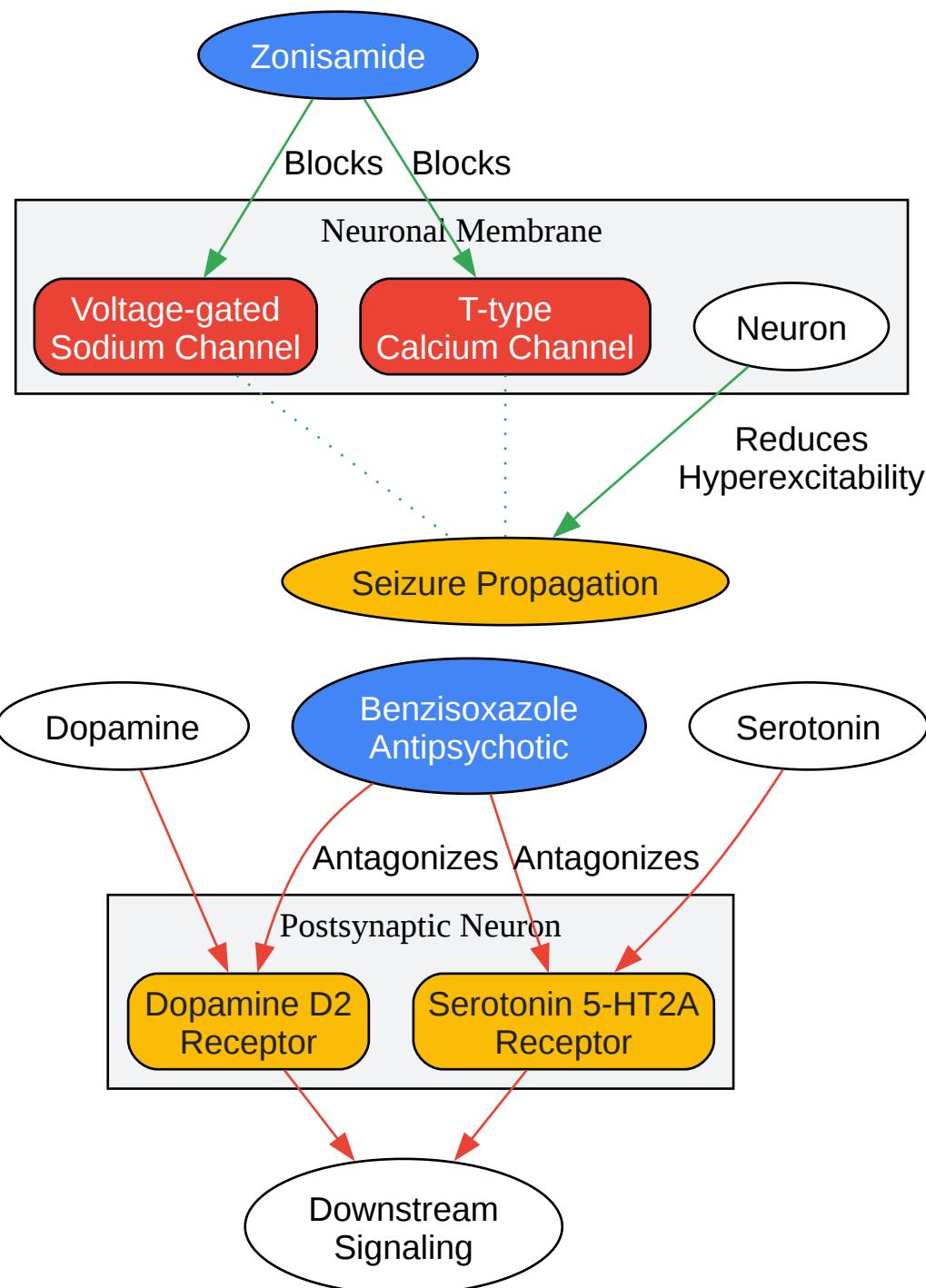
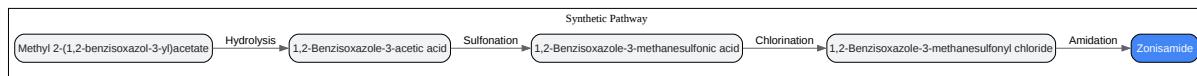
Introduction: The Versatility of the Benzisoxazole Core

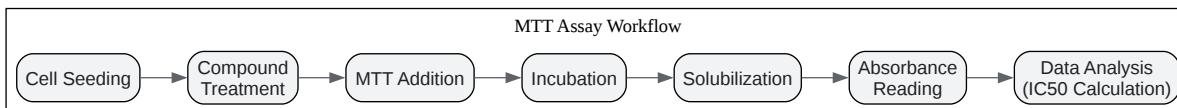
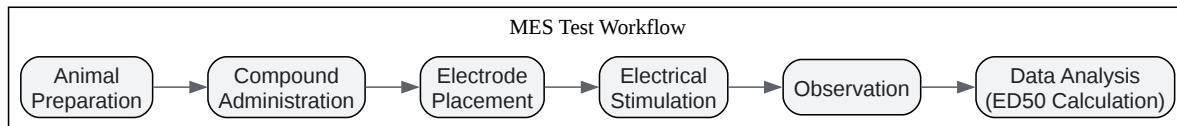
The fusion of a benzene ring with an isoxazole ring creates the benzisoxazole heterocycle, a scaffold that has proven to be a fertile ground for the discovery of novel therapeutic agents. The specific arrangement of the nitrogen and oxygen atoms within the isoxazole ring, along with the potential for diverse substitutions on the benzene ring, allows for the fine-tuning of physicochemical properties and biological activities. This has led to the development of drugs with applications in neurology, oncology, and infectious diseases.

This guide will first explore the role of **Methyl 2-(1,2-benzisoxazol-3-yl)acetate** as a key intermediate in the synthesis of the well-established antiepileptic drug, Zonisamide. Subsequently, a comparative analysis will be presented, pitting Zonisamide against other significant benzisoxazole derivatives in the realms of anticonvulsant, antipsychotic, antiproliferative, and antimicrobial activities.

From Intermediate to Active Pharmaceutical Ingredient: The Journey of **Methyl 2-(1,2-benzisoxazol-3-yl)acetate** to **Zonisamide**

Methyl 2-(1,2-benzisoxazol-3-yl)acetate is primarily recognized not for its inherent biological activity, but as a crucial building block in the synthesis of Zonisamide.^{[1][2]} The journey from this methyl ester to the final active pharmaceutical ingredient (API) involves a series of well-established chemical transformations. While direct synthesis from the methyl ester is a logical extension, published methods often start from the corresponding carboxylic acid, 1,2-benzisoxazole-3-acetic acid. The probable synthetic pathway is outlined below.





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References

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- 2. US20060084814A1 - Process for the preparation of zonisamide - Google Patents [patents.google.com]
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